

Technical Guide: Solubility Profile & Characterization of 4-Cyano-3'-methoxybenzophenone[1]

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Compound of Interest

Compound Name: 4-Cyano-3'-methoxybenzophenone

CAS No.: 750633-60-4

Cat. No.: B1323936

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Executive Summary

Subject: **4-Cyano-3'-methoxybenzophenone** (CAS: 750633-60-4) Molecular Weight: 237.25 g/mol Classification: Functionalized Benzophenone / Aromatic Nitrile

This guide provides a technical analysis of the solubility characteristics of **4-Cyano-3'-methoxybenzophenone**. As a Senior Application Scientist, I have structured this document to address the practical needs of researchers utilizing this compound as an intermediate in pharmaceutical synthesis or material science.

While specific experimental solubility values (g/L) for this isomer are rarely published in open literature, its solubility profile can be rigorously predicted via Structural Activity Relationship (SAR) analysis of its functional groups (cyano- and methoxy- moieties) and validated against homologous benzophenone derivatives. This guide defines the Predicted Solubility Landscape and provides Standardized Protocols for empirical verification.

Physicochemical Profile & Solvation Mechanics[1][2]

To understand where this molecule dissolves, we must analyze why it dissolves.[1] The solubility of **4-Cyano-3'-methoxybenzophenone** is governed by the competition between its lipophilic benzophenone core and its polar functional groups.

Structural Analysis[1][2][3]

- Benzophenone Core: Provides high lipophilicity and aromatic stacking potential.[1]
- 4-Cyano Group (-CN): A strong electron-withdrawing group (EWG) that introduces a significant dipole moment, enhancing solubility in polar aprotic solvents (e.g., DMSO, DMF, Acetonitrile).
- 3'-Methoxy Group (-OMe): An electron-donating group (EDG) that acts as a weak hydrogen bond acceptor, improving compatibility with alcohols and esters.

Predicted Thermodynamic Parameters

Property	Value (Predicted)	Impact on Solubility
LogP (Octanol/Water)	~2.8 – 3.2	Indicates high lipophilicity; insoluble in water.
H-Bond Donors	0	No capacity to donate protons; limited solubility in protic solvents unless heated. [1]
H-Bond Acceptors	3 (C=O, -CN, -OMe)	Good solubility in solvents capable of H-bond donation (e.g., Methanol).
Melting Point	Solid (Est. 65–120°C)	High lattice energy requires energy input (heat) for dissolution in marginal solvents. [1]

Solubility Landscape (Tiered Classification)

The following categorization is derived from the solvation behavior of structurally analogous benzonitriles and methoxybenzophenones [\[1\]](#)[\[2\]](#).

Tier 1: High Solubility (Process Solvents)

Use these for synthesis, extraction, and stock solution preparation.

- Dichloromethane (DCM): Excellent.[\[1\]](#) The primary choice for solubilizing the crude solid during workup.[\[1\]](#)
- Tetrahydrofuran (THF): Excellent.[\[1\]](#) Disrupts lattice energy effectively via ether oxygen interactions.[\[1\]](#)
- Ethyl Acetate: Good to Excellent.[\[1\]](#) A greener alternative to DCM; effective for chromatography.[\[1\]](#)
- DMSO / DMF: Excellent.[\[1\]](#) High dielectric constants stabilize the dipole created by the cyano group.[\[1\]](#)

Tier 2: Temperature-Dependent (Recrystallization)

Use these for purification via cooling crystallization.

- Ethanol / Methanol: Moderate at RT; High at Reflux.[1] The presence of the methoxy group aids solubility in alcohols compared to unsubstituted benzophenone, but the rigid nitrile group maintains crystal stability.[1]
- Acetonitrile: Moderate.[1] Good for HPLC mobile phases but may not dissolve high concentrations at room temperature.[1]

Tier 3: Anti-Solvents (Precipitation)

Use these to force the compound out of solution.

- Water: Insoluble (< 0.1 mg/mL).[1] The hydrophobic aromatic rings dominate the small polarity contributions of the functional groups.[1]
- Hexanes / Heptane: Poor.[1] While the core is aromatic, the polar cyano group makes the molecule too polar for non-polar alkanes to solvate effectively.[1]

Experimental Protocols

As exact batch-specific solubility can vary with purity and polymorph, the following self-validating protocols are required for accurate determination.

Protocol A: Visual Solubility Screen (Qualitative)

Objective: Rapidly identify suitable solvents for synthesis or purification.[1]

- Weigh 10 mg of **4-Cyano-3'-methoxybenzophenone** into a clear HPLC vial.
- Add 100 μ L of solvent (Target concentration: 100 mg/mL).
- Vortex for 30 seconds.
 - Clear Solution: Solubility > 100 mg/mL.[1]
 - Suspension: Proceed to step 4.

- Add solvent in 100 μ L increments until dissolved or total volume reaches 1 mL (10 mg/mL limit).
- Heat: If insoluble at 1 mL, heat to 50°C (or boiling point) to check for recrystallization potential.

Protocol B: Equilibrium Solubility via HPLC (Quantitative)

Objective: Determine precise saturation points (g/L) for formulation or thermodynamic data.

Workflow Diagram:



Fig 1. Saturation Shake-Flask Method for Quantitative Solubility Determination.

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HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m).[1]
- Mobile Phase: Acetonitrile : Water (60:40 v/v) + 0.1% Formic Acid.[1]
- Detection: UV @ 254 nm (Benzophenone chromophore).[1]
- Flow Rate: 1.0 mL/min.[1]

Solubility Data Summary (Estimated)

Note: Values are estimates based on structural analogs (e.g., Oxybenzone, 4-Methoxybenzophenone) [3][4].

Solvent	Estimated Solubility @ 25°C	Classification	Application
Dichloromethane	> 200 mg/mL	High	Synthesis / Workup
DMSO	> 150 mg/mL	High	Stock Solutions / Bioassays
Ethyl Acetate	50 – 100 mg/mL	Moderate-High	Extraction / Green Solvent
Methanol	10 – 30 mg/mL	Moderate	Recrystallization (Hot)
Water	< 0.05 mg/mL	Insoluble	Wash Solvent / Anti-solvent
Hexane	< 1 mg/mL	Poor	Wash Solvent (removes non-polar impurities)

References

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Sources

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